

# Personal protective equipment for handling Firsocostat

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## Compound of Interest

Compound Name: *Firsocostat*

Cat. No.: *B609510*

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## Essential Safety and Handling Guide for Firsocostat

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This document provides crucial safety and logistical information for handling **Firsocostat** in a laboratory setting. Researchers, scientists, and drug development professionals should review this guide thoroughly before working with this compound. As an investigational compound, a comprehensive Material Safety Data Sheet (MSDS) for **Firsocostat** is not publicly available. Therefore, this guidance is based on best practices for handling potent pharmaceutical compounds.

## Compound Data

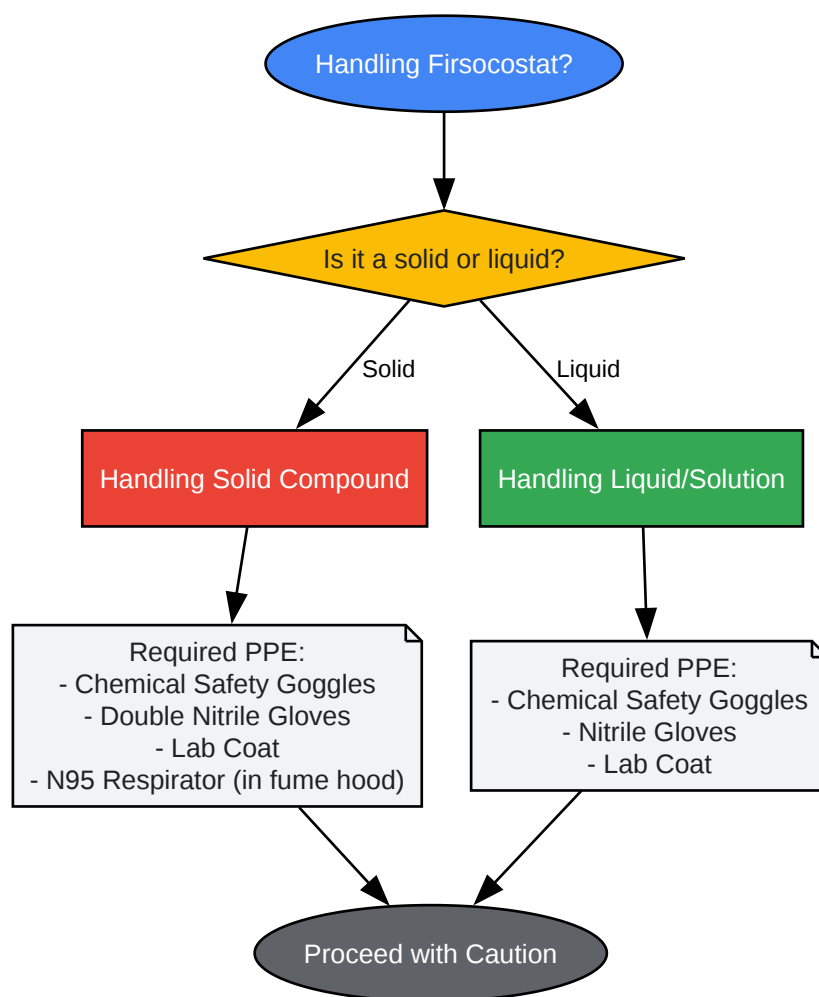
A summary of key quantitative data for **Firsocostat** is provided below for easy reference.

Property	Value	Source
Molar Mass	569.63 g/mol	[1]
Aqueous Solubility	594 $\mu$ M	[2]
IC50 (hACC1)	2.1 nM	[3]
IC50 (hACC2)	6.1 nM	[3]
EC50 (Fatty Acid Synthesis Inhibition in HepG2 cells)	66 nM	[2]

## Personal Protective Equipment (PPE)

Due to its potent biological activity, appropriate PPE is mandatory when handling **Firsocostat** to prevent exposure. The following PPE is recommended and should be used in accordance with your institution's safety protocols.

- **Eye Protection:** Chemical safety goggles are required at all times to protect against splashes.
- **Gloves:** Nitrile gloves should be worn to prevent skin contact. Double gloving is recommended when handling the solid compound or concentrated solutions.
- **Lab Coat:** A fully buttoned lab coat must be worn to protect street clothes and skin.
- **Respiratory Protection:** When handling the solid powder or when there is a risk of generating aerosols, a NIOSH-certified N95 or higher respirator is strongly recommended.[4] All work with the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.



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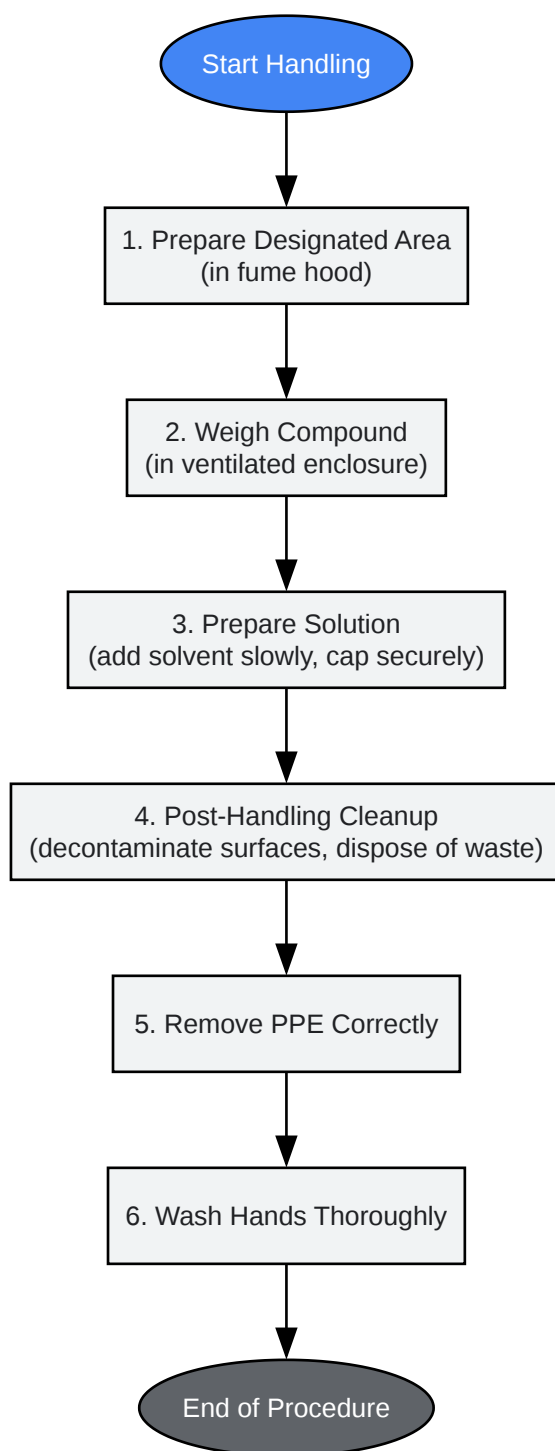
Caption: Personal Protective Equipment (PPE) selection workflow for handling **Firsocostat**.

## Operational Plan: Handling Procedures

Adherence to a strict operational plan is critical to minimize exposure risk. The following step-by-step guidance should be followed.

- Preparation:
  - Designate a specific area within a certified chemical fume hood for handling **Firsocostat**.
  - Ensure all necessary equipment (spatulas, weigh paper, vials, etc.) is clean and readily available.

- Prepare a waste container for contaminated materials within the fume hood.
- Weighing the Compound:
  - Perform all weighing of solid **Firsocostat** within a ventilated balance enclosure or a chemical fume hood.
  - Use anti-static weigh paper or a tared vial to prevent dispersal of the powder.
  - Handle the compound gently to avoid creating airborne dust.
- Preparing Solutions:
  - Add solvent to the solid compound slowly to avoid splashing.
  - Cap the vial or flask securely before mixing or vortexing.
  - If sonication is required, ensure the container is properly sealed.
- Post-Handling:
  - Clean all surfaces in the designated handling area with an appropriate solvent (e.g., 70% ethanol) to decontaminate them.
  - Dispose of all contaminated disposable materials in the designated hazardous waste container.
  - Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles, then lab coat).
  - Wash hands thoroughly with soap and water after removing PPE.



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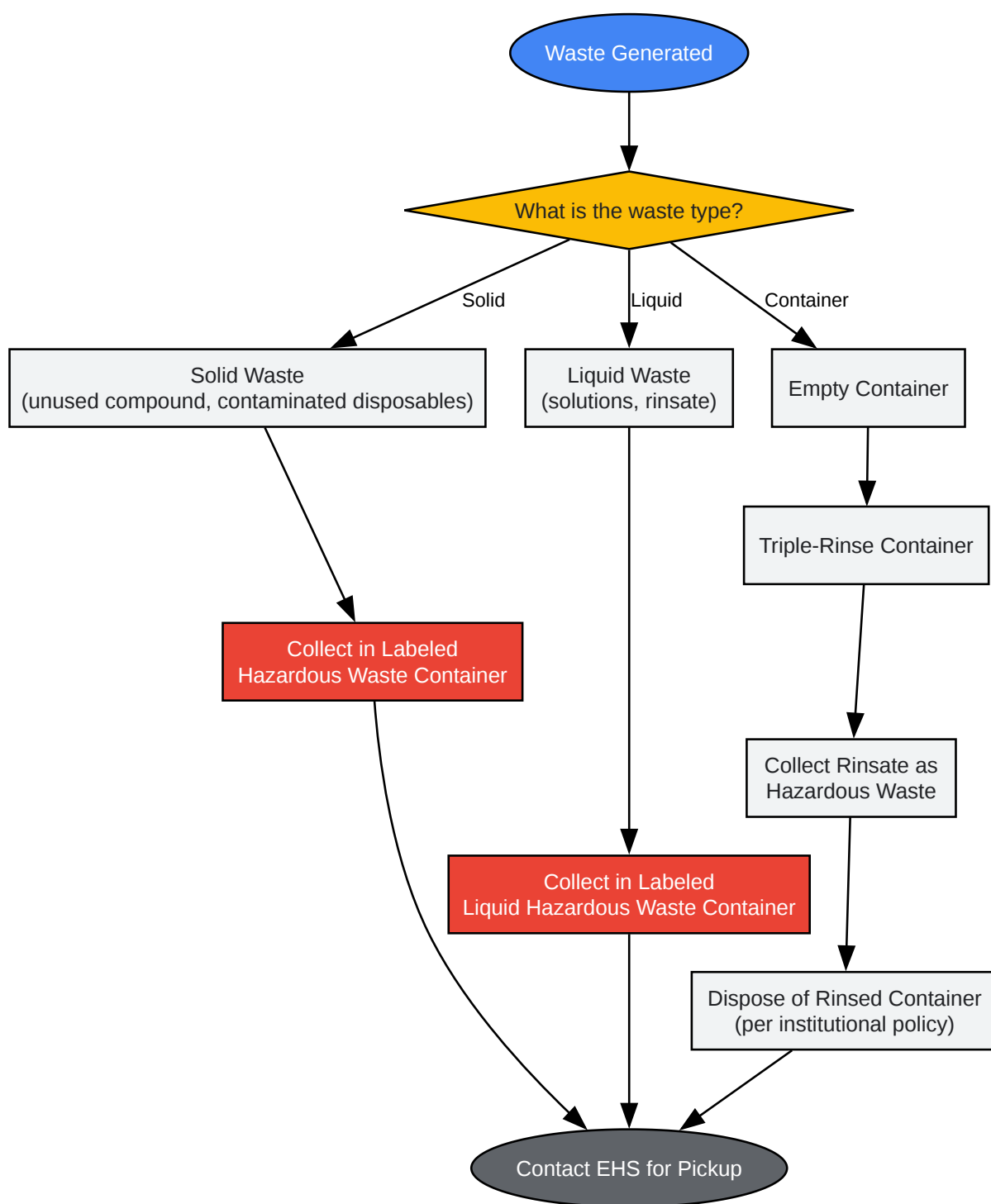
Caption: Step-by-step workflow for the safe handling of **Firsocostat**.

## Disposal Plan

Proper disposal of **Firsocostat** and any contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Solid Waste:
  - Collect all unused solid **Firsocostat** and any materials used for its handling (e.g., weigh paper, contaminated gloves, pipette tips) in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
  - Collect all solutions containing **Firsocostat** in a designated, leak-proof hazardous waste container.
  - Do not dispose of **Firsocostat** solutions down the drain.<sup>[5][6]</sup>
  - The first rinse of any glassware that contained **Firsocostat** should also be collected as hazardous waste.<sup>[7]</sup>
- Container Disposal:
  - Empty containers of **Firsocostat** should be triple-rinsed with an appropriate solvent. The rinsate must be collected as hazardous waste.<sup>[7]</sup>
  - After rinsing, the label should be defaced, and the container can be disposed of according to your institution's guidelines for non-hazardous lab glass or plastic.<sup>[5]</sup>

All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent hazardous waste management program.



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Caption: Decision tree for the proper disposal of **Firsocostat** waste.

## Emergency Procedures

In the event of an accidental exposure, take the following immediate actions and seek medical attention.

- Skin Contact:
  - Immediately flush the affected area with copious amounts of water for at least 15 minutes.
  - Remove any contaminated clothing.
  - Seek medical attention.
- Eye Contact:
  - Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
  - Seek immediate medical attention.
- Inhalation:
  - Move the individual to fresh air immediately.
  - If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.
  - Seek immediate medical attention.
- Ingestion:
  - Do not induce vomiting.
  - If the person is conscious, rinse their mouth with water.
  - Seek immediate medical attention.

Report all exposures to your supervisor and your institution's EHS office.



## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a general methodology for preparing a stock solution of **Firsocostat**. All handling procedures and PPE recommendations described above must be followed.

- Materials:
  - **Firsocostat** (solid)
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes and sterile tips
- Procedure:
  1. Calculate the mass of **Firsocostat** required to prepare the desired volume of a 10 mM solution (Molar Mass = 569.63 g/mol ).
    - Example for 1 mL:  $0.01 \text{ mol/L} \times 0.001 \text{ L} \times 569.63 \text{ g/mol} = 0.0056963 \text{ g} = 5.70 \text{ mg}$
  2. In a chemical fume hood, carefully weigh the calculated amount of **Firsocostat** into a tared vial.
  3. Add the calculated volume of DMSO to the vial containing the **Firsocostat**.
  4. Securely cap the vial and vortex or sonicate until the solid is completely dissolved.
  5. Label the vial clearly with the compound name, concentration, solvent, and date of preparation.
  6. Store the stock solution at -20°C or -80°C for long-term stability.[2]

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## References

- 1. Guide to Laboratory Sink/Sewer Disposal of Wastes | Office of Clinical and Research Safety [vumc.org]
- 2. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 3. escopharma.com [escopharma.com]
- 4. pharmtech.com [pharmtech.com]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 6. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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